

A Technical Guide to the Chemical Properties of Aldicarb-d3 Sulfone

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Compound of Interest

Compound Name: Aldicarb-d3 Sulfone

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Introduction

Aldicarb-d3 Sulfone is the deuterated form of Aldicarb sulfone, a major metabolite of the carbamate pesticide Aldicarb. Due to its role as a cholinesterase inhibitor and its presence as a residue in agricultural products, **Aldicarb-d3 Sulfone** serves as a critical internal standard for analytical and research applications, particularly in mass spectrometry-based methods. This guide provides an in-depth overview of its chemical properties, relevant experimental protocols, and biological pathways.

Chemical and Physical Properties

The chemical and physical properties of **Aldicarb-d3 Sulfone** are summarized in the table below. Data for the non-deuterated form, Aldicarb Sulfone, is also provided for comparison, as the isotopic labeling has a minimal effect on most physical properties other than molecular weight.

Property	Aldicarb-d3 Sulfone	Aldicarb Sulfone
CAS Number	1795135-15-7[1]	1646-88-4[2]
Molecular Formula	C7H11D3N2O4S[3]	C7H14N2O4S[2]
Molecular Weight	225.28 g/mol [3]	222.26 g/mol [2]
Physical Appearance	White to off-white solid[4]	White crystalline solid[5]
Melting Point	Not specified, expected to be similar to Aldicarb Sulfone	132-135 °C[6][7]
Solubility	Not specified, expected to be similar to Aldicarb Sulfone	Soluble in DMSO and Methanol (slightly)[8]
SMILES	<chem>[2H]C([2H])([2H])NC(=O)O/N=C/C(C)(C)S(C)(=O)=O</chem> [4]	<chem>CNC(=O)ON=CC(C)(C)S(C)(=O)=O</chem> [7]
InChI	InChI=1S/C7H14N2O4S/c1-7(2,14(4,11)12)5-9-13-6(10)8-3/h5H,1-4H3,(H,8,10)/i3D3[1] [4]	InChI=1S/C7H14N2O4S/c1-7(2,14(4,11)12)5-9-13-6(10)8-3/h5H,1-4H3,(H,8,10)[7]

Experimental Protocols

Synthesis of Aldicarb Sulfone

A representative synthesis of the non-deuterated Aldicarb Sulfone is described, which can be conceptually adapted for the deuterated analog by using deuterated starting materials. The synthesis involves the oxidation of 2-methyl-2-(methylthio)propionaldehyde O-(methylcarbamoyl)oxime.

Procedure:

- To a mixture of 30 grams of 2-methyl-2-(methylthio)propionaldehyde O-(methylcarbamoyl)oxime in 70 grams of methylene chloride solution, 15 grams of an 88 percent aqueous solution of formic acid is added.

- Over a 15-20 minute period, 56 grams of a 30 percent aqueous hydrogen peroxide solution is added to the mixture. The reaction temperature is maintained at 40°C.
- Following the peroxide addition, 6.0 grams of concentrated sulfuric acid is added dropwise, maintaining the reflux at 40°C.
- The mixture is stirred for an additional 2.5 hours at 40-45°C.
- After the oxidation is complete, 60-70 grams of the methylene chloride solvent is removed by evaporation under reduced pressure.
- The mixture is then cooled to 5°C and filtered.
- The resulting solid product is washed with 25-30 grams of cold water and dried to a constant weight to yield 2-Methyl-2-(Methylsulfonyl)propionaldehyde O-(methylcarbamoyl)oxime (Aldicarb Sulfone) with a melting point of 144°-145° C.[9]

Analytical Method for Aldicarb Sulfone in Water by LC-MS/MS

This protocol outlines a method for the quantitative determination of Aldicarb, Aldicarb Sulfone, and Aldicarb Sulfoxide in various water types.[10]

Sample Preparation:

- Water samples are acidified and shipped to the laboratory at 0°C to 6°C and analyzed within 14 days of collection.
- In the laboratory, the samples are spiked with surrogate standards.
- The samples are then filtered using a syringe-driven filter unit.[11]

LC-MS/MS Analysis:

- The filtered samples are analyzed directly by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) in positive ion mode.

- The analytes are identified by their retention time and two single reaction monitoring (SRM) transitions.
- Quantification is achieved against a calibration curve. The method is quantitative for the analytes at a stated Limit of Quantification (LOQ) of 0.1 µg/L.[10]

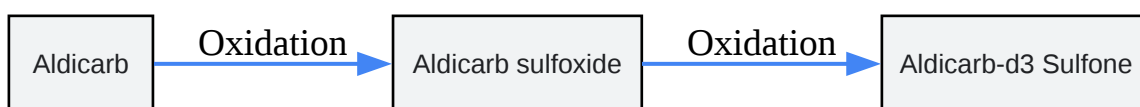
Quality Control:

- Analytical quality control for pesticide standards like Aldicarb Sulfone involves method validation and calibration to ensure accuracy and precision.[12]
- Certified reference materials are used for the calibration of analytical instruments and the assessment of measurement methods. These materials must be stable and homogenous. [12]

Biological Pathways and Mechanism of Action

Metabolic Pathway of Aldicarb

Aldicarb is metabolized in organisms through a two-step oxidation process. The initial oxidation of the sulfur atom converts Aldicarb to Aldicarb sulfoxide. A subsequent oxidation step transforms Aldicarb sulfoxide into Aldicarb sulfone.[1][6] Both Aldicarb sulfoxide and Aldicarb sulfone are also active cholinesterase inhibitors.[1]

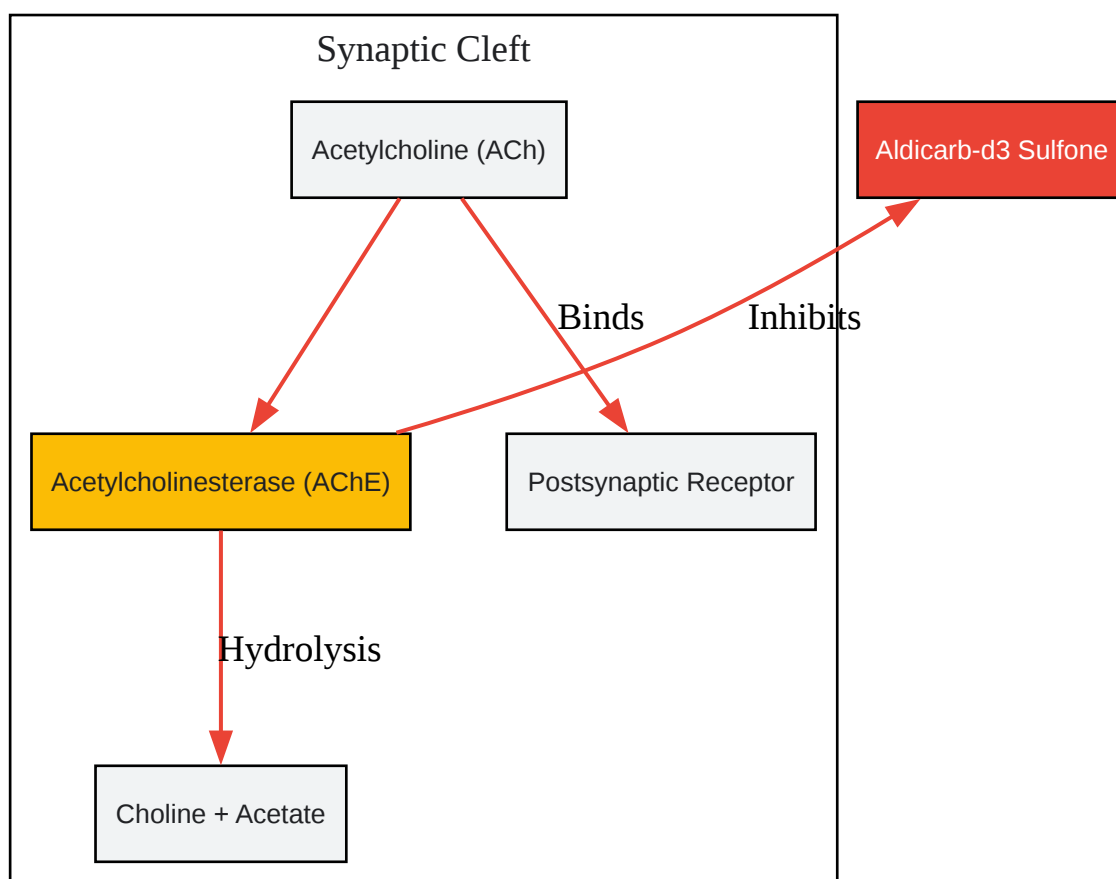


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Caption: Metabolic oxidation of Aldicarb to **Aldicarb-d3 Sulfone**.

Mechanism of Cholinesterase Inhibition

Aldicarb and its metabolites, including Aldicarb sulfone, exert their toxic effects by inhibiting the enzyme acetylcholinesterase (AChE).[8] AChE is responsible for breaking down the neurotransmitter acetylcholine in the synaptic cleft. By inhibiting AChE, Aldicarb sulfone leads to an accumulation of acetylcholine, resulting in overstimulation of nerve impulses.



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Caption: Inhibition of Acetylcholinesterase by **Aldicarb-d3 Sulfone**.

Safety and Hazard Information

Aldicarb sulfone is classified as a highly toxic substance. The following hazard information is based on the non-deuterated form and should be considered applicable to **Aldicarb-d3 Sulfone**.

- Acute Toxicity: Fatal if swallowed, fatal in contact with skin, and fatal if inhaled.[5]
- Environmental Hazards: Very toxic to aquatic life with long-lasting effects.[13]
- Handling Precautions: Avoid inhalation, and contact with eyes and skin. Use only in areas with appropriate exhaust ventilation.[13]

- Storage: Keep container tightly sealed in a cool, well-ventilated area. Store at -20°C for powder or -80°C in solvent.[13]
- Incompatible Materials: Strong acids/alkalis, and strong oxidizing/reducing agents.[13]

For complete safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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